Technical Support Center: BMS-986195 Stability and Handling

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Compound of Interest

Compound Name:	*BMS961*
CAS No.:	*262433-54-5*
Cat. No.:	*B1667193*

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Welcome to the technical support center for BMS-986195. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the stability and handling of BMS-986195 in common experimental conditions. Below you will find troubleshooting guides and frequently asked questions in a question-and-answer format to assist in your in vitro studies.

Frequently Asked Questions (FAQs)

Q1: How should I prepare and store stock solutions of BMS-986195 in DMSO?

A1: Proper preparation and storage of BMS-986195 stock solutions are critical for maintaining its integrity and ensuring experimental reproducibility.

Stock Solution Preparation:

- It is recommended to prepare a stock solution of BMS-986195 in high-quality, anhydrous dimethyl sulfoxide (DMSO).
- BMS-986195 is soluble in DMSO at concentrations up to 74 mg/mL (199.77 mM).[1]

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- Crucially, DMSO is hygroscopic and absorbing moisture can significantly reduce the solubility of BMS-986195. Always use fresh, anhydrous DMSO for stock solution preparation.[1][2]

Storage Recommendations: To prevent degradation and maintain the activity of your BMS-986195 stock solution, adhere to the following storage guidelines. It is highly recommended to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.

Storage Temperature	Duration	Recommendations
-80°C	Up to 1 year	Recommended for long-term storage. Aliquoting is essential.
-20°C	Up to 1 month	Suitable for short-term storage. Avoid multiple freeze-thaw cycles.

Q2: What is the stability of BMS-986195 in aqueous solutions and cell culture media?

A2: BMS-986195 is insoluble in water.[1] While specific quantitative stability data for BMS-986195 in various cell culture media (e.g., RPMI-1640, DMEM) is not extensively published, general principles for covalent inhibitors with acrylamide warheads apply. These compounds can be susceptible to degradation in aqueous environments, which can be influenced by factors such as pH, temperature, and the presence of nucleophiles in the media.

Some studies have utilized BMS-986195 in cell-based assays with incubation times up to 72 hours, suggesting a degree of stability under these conditions.[3][4] However, for quantitative assays, it is best practice to prepare fresh dilutions of BMS-986195 in culture media for each experiment.

Q3: I am observing inconsistent results in my cell-based assays. Could this be related to the stability of BMS-986195?

A3: Yes, inconsistent results can be a consequence of compound degradation. As a covalent inhibitor, the potency of BMS-986195 is time-dependent.[5] If the compound degrades during the course of your experiment, the effective concentration will decrease, leading to variability.

Troubleshooting Steps:

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- Prepare Fresh Solutions: Always prepare fresh working solutions of BMS-986195 in your cell culture medium immediately before each experiment.
- Minimize Exposure to Aqueous Environments: Reduce the time the compound spends in aqueous buffer or media before being added to the cells.
- Control Experimental Conditions: Ensure consistency in incubation times, temperature, and cell densities across experiments.
- Vehicle Control: Always include a vehicle control (e.g., DMSO) at the same final concentration used for your compound dilutions to account for any solvent effects.

Experimental Protocols

Protocol 1: General Procedure for Preparing BMS-986195 Working Solutions for Cell-Based Assays

This protocol provides a general guideline for the preparation of BMS-986195 working solutions for use in in vitro cell culture experiments.

Materials:

- BMS-986195 powder
- Anhydrous DMSO
- Sterile cell culture medium (e.g., RPMI-1640 or DMEM, supplemented as required for your cell line)
- Sterile microcentrifuge tubes or polypropylene plates

Procedure:

- Prepare Stock Solution:
  - Allow the BMS-986195 powder and anhydrous DMSO to come to room temperature.

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- Prepare a 10 mM stock solution of BMS-986195 in anhydrous DMSO. For example, dissolve 3.7 mg of BMS-986195 in 1 mL of anhydrous DMSO.
- Vortex briefly to ensure the compound is fully dissolved.
- Aliquot the stock solution into single-use volumes in sterile microcentrifuge tubes and store at -80°C.

- Prepare Intermediate Dilutions (if necessary):
  - On the day of the experiment, thaw a single aliquot of the 10 mM stock solution at room temperature.
  - Perform serial dilutions of the stock solution in anhydrous DMSO to create a range of intermediate concentrations.
- Prepare Final Working Solutions:
  - Directly before adding to your cells, dilute the intermediate DMSO solutions into pre-warmed cell culture medium to achieve the desired final concentrations.
  - Ensure the final concentration of DMSO in the cell culture medium is consistent across all conditions and does not exceed a level that is toxic to your cells (typically ≤ 0.1%).
  - Mix thoroughly by gentle pipetting or vortexing.
  - Immediately add the final working solutions to your cell cultures.

Signaling Pathways and Experimental Workflows

Bruton's Tyrosine Kinase (BTK) Signaling Pathway

BMS-986195 is a potent and selective covalent inhibitor of Bruton's tyrosine kinase (BTK), a key enzyme in the B-cell receptor (BCR) signaling pathway. Understanding this pathway is crucial for interpreting the effects of BMS-986195 in your experiments.

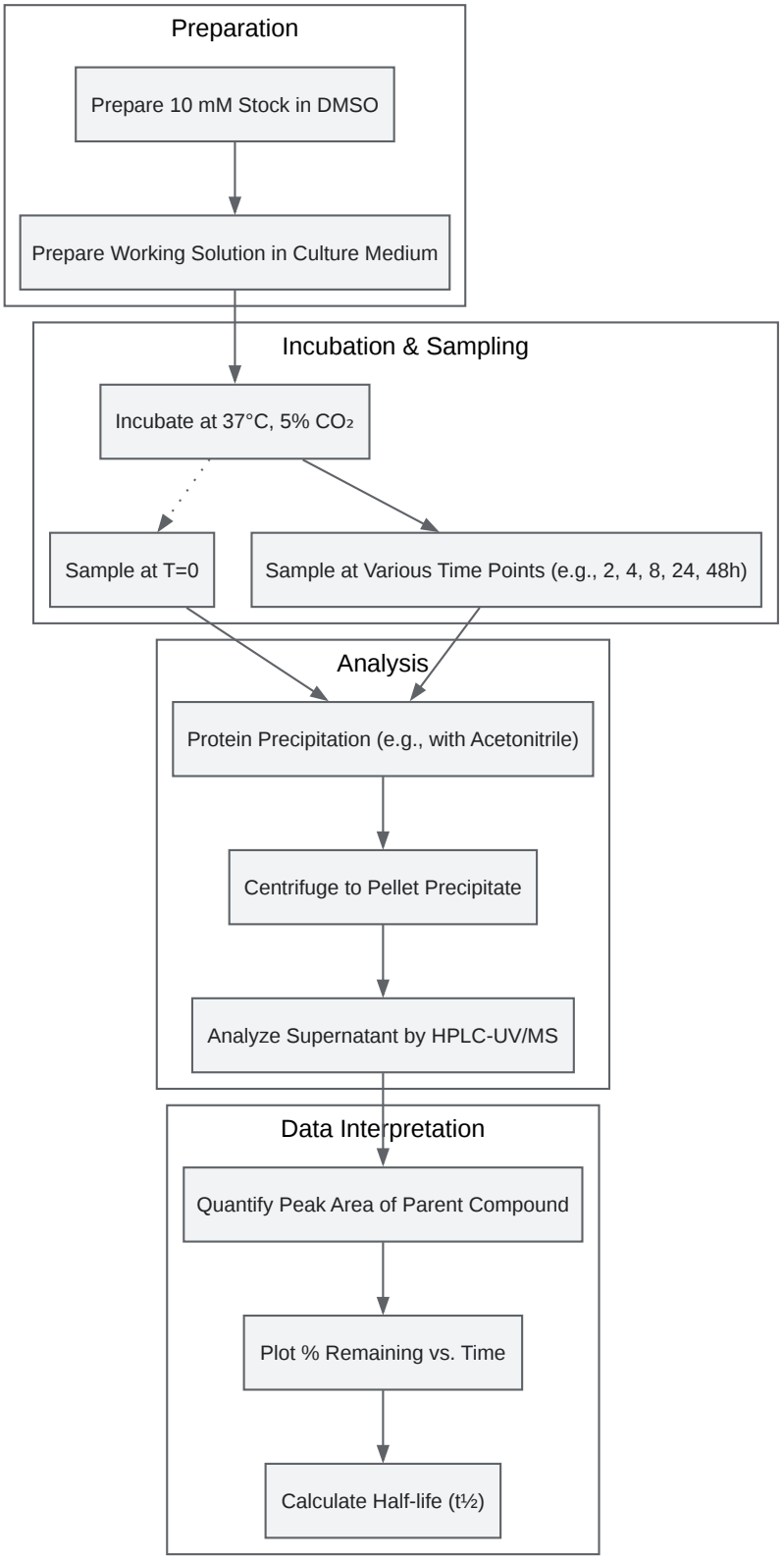
Caption: Simplified diagram of the BTK signaling pathway and the inhibitory action of BMS-986195.

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General Experimental Workflow for Assessing Compound Stability

This workflow outlines a general approach to determine the stability of a compound like BMS-986195 in cell culture medium.

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Caption: A general workflow for assessing the stability of BMS-986195 in cell culture media.

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